

Linetastine: Key Properties and Quantitative Data

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Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

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The table below summarizes the available chemical, storage, and solubility information for **Linetastine**, compiled from chemical supplier databases and a primary research article [1] [2].

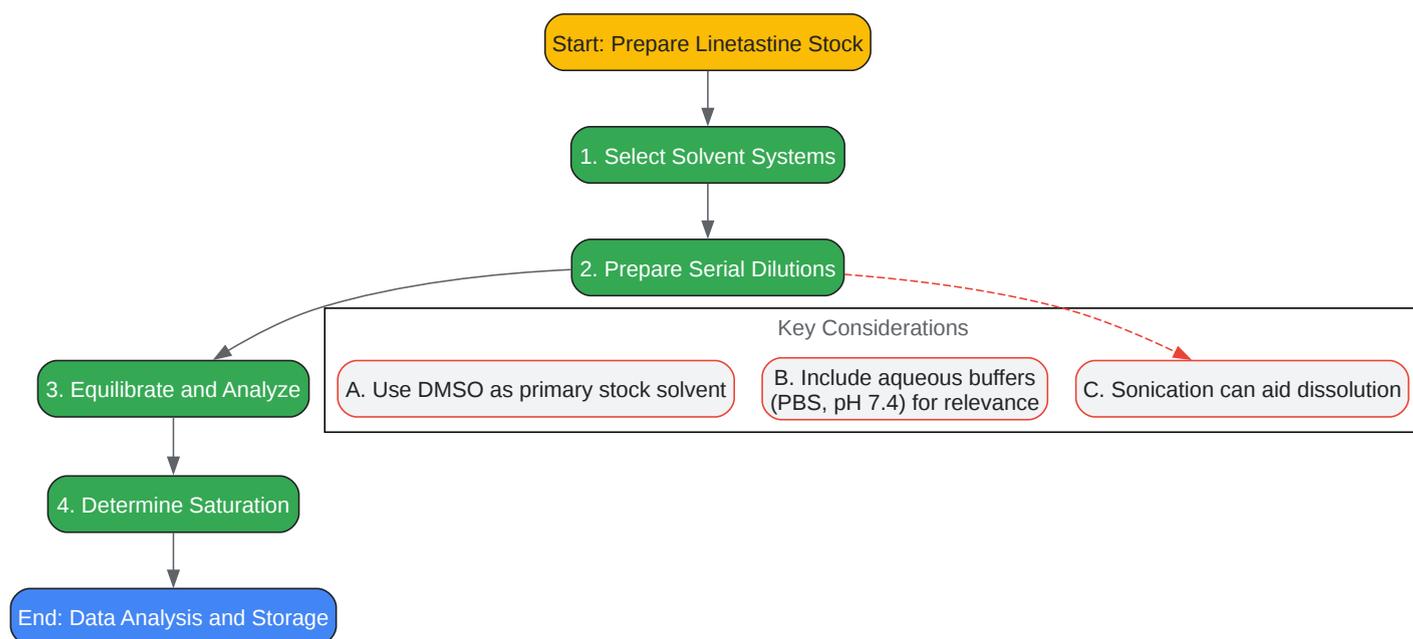
Property	Specification
CAS Number	159776-68-8 [1] [2]
Molecular Formula	C ₃₅ H ₄₀ N ₂ O ₆ [1] [2]
Molecular Weight	584.7 g/mol [1] [2]
Synonyms	TMK-688, TMK688, YM 257, Linazolast [1] [2] [3]
Mechanism of Action	5-lipoxygenase (5-LOX) inhibitor; Histamine antagonist [1] [2]
Research Applications	Asthma, atherosclerosis, peptic ulcers [1] [2]
Storage Condition	Powder: -20°C for 3 years; in solvent: -80°C for 1 year [2]
Solubility (in DMSO)	50 mg/mL (85.51 mM) [2]

Solubility and Solution Preparation For preparing stock solutions in DMSO, you can use the following dilution guide [2]:

Desired Concentration	Volume to Add per 1 mg of Linetastine
1 mM	1.7103 mL
5 mM	0.3421 mL
10 mM	0.1710 mL
20 mM	0.0855 mL
50 mM	0.0342 mL

Proposed Experimental Workflow for Solubility Profiling

Since detailed protocols for **linetastine** are unavailable, the diagram below outlines a general workflow for experimental solubility profiling, which you can adapt for this compound.



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Research Context and Development Status

Understanding **linetastine**'s background can help guide your research strategy.

- **Primary Biological Action:** **Linetastine** is characterized as a **5-lipoxygenase (5-LOX) inhibitor** that also acts as a **histamine antagonist**, inhibiting leukotriene production while blocking histamine effects [1] [2].
- **Development Status:** According to the AdisInsight profile, **Linetastine** has been **discontinued** from clinical development for several conditions, including allergic rhinitis, asthma, atherosclerosis, and peptic ulcers [3]. This status likely contributes to the scarcity of publicly available detailed experimental data.

Research Recommendations

To compensate for the lack of specific protocols, here are practical steps you can take:

- **Leverage Modern Prediction Tools:** For initial solubility screening across various solvents, consider using **machine learning-based prediction tools** like the `fastsolv` model mentioned in one search result [4]. This can help prioritize solvents for experimental validation.
- **Adapt General Formulation Protocols:** The patent for an inflammatory disease treatment composition [5] describes general methods for creating liposomal formulations containing antihistamines, which could be adapted for **linetastine**.
- **Consult Broader Pathway Databases:** For constructing signaling pathways, utilize public resources like **KEGG, Reactome, and WikiPathways** [6]. You can map **linetastine**'s known 5-LOX and histamine receptor targets onto relevant pathways such as the **Arachidonic Acid Metabolism** pathway.

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References

1. Supplier | CAS 159776-68-8 | AOBIOUS Linetastine [aobious.com]
2. | Histamine Receptor | LTR | Lipoxygenase | TargetMol Linetastine [targetmol.com]
3. - AdisInsight Linetastine [adis.springer.com]
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